

Fmoc-Oic-OH: A Comprehensive Technical Guide for Advanced Research

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Compound of Interest

Compound Name: Fmoc-Oic-OH

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For Immediate Release: A detailed technical guide on **Fmoc-Oic-OH** ((2S,3aS,7aS)-1-Fmoc-octahydro-1H-indole-2-carboxylic acid), a pivotal building block in peptide synthesis and drug discovery, is now available for researchers, scientists, and professionals in drug development. This document provides an in-depth overview of its chemical structure, physicochemical properties, and key applications, with a focus on presenting clear, actionable data and methodologies.

Core Chemical Identity and Structure

Fmoc-Oic-OH, a derivative of the non-proteinogenic amino acid L-octahydroindole-2-carboxylic acid, is distinguished by the presence of a fluorenylmethyloxycarbonyl (Fmoc) protecting group on the indole nitrogen. This feature is instrumental in its application in solid-phase peptide synthesis (SPPS), allowing for controlled, stepwise elongation of peptide chains.

The chemical structure of **Fmoc-Oic-OH** is formally identified as (2S,3aS,7aS)-1-[(9H-fluoren-9-ylmethoxy)carbonyl]octahydro-1H-indole-2-carboxylic acid.[1] Its molecular formula is C₂₄H₂₅NO₄, and it has a molecular weight of approximately 391.46 g/mol.[2][3][4][5][6] The compound is registered under the CAS Number 130309-37-4.[1][2][3][4][5][6][7][8][9][10]

Physicochemical Properties: A Tabulated Summary

For ease of reference and comparison, the key physicochemical properties of **Fmoc-Oic-OH** are summarized in the table below. These properties are critical for its handling, storage, and application in experimental settings.

Property	Value	Reference(s)
Appearance	White to off-white powder	[2][3][7]
Molecular Formula	C ₂₄ H ₂₅ NO ₄	[2][3][4][5]
Molecular Weight	391.46 g/mol	[2][3][4][5]
Boiling Point	592.4 ± 33.0 °C (Predicted)	[2][3]
Density	1.279 ± 0.06 g/cm ³ (Predicted)	[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[11]
Purity	≥98% (HPLC)	[7]
Optical Rotation	[α] _D ²⁰ = -25 ± 3° (c=1 in DMF); [α] _D ²⁰ = -38 ± 3° (c=1 in EtOH)	[7]
pKa	3.98 ± 0.20 (Predicted)	[2]
Storage Temperature	2-8°C	[2]

Applications in Research and Development

Fmoc-Oic-OH serves as a crucial component in the synthesis of peptides and peptidomimetics, with significant implications for drug development.

Peptide Synthesis

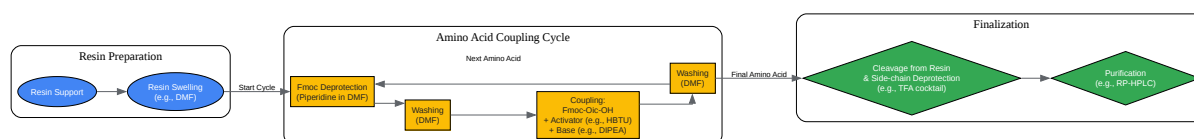
The primary application of **Fmoc-Oic-OH** is as a building block in Fmoc-based solid-phase peptide synthesis. The Fmoc group provides a stable protecting element that can be selectively cleaved under mild basic conditions, typically with piperidine, without affecting other acid-labile protecting groups on the peptide chain. This orthogonality is fundamental to the synthesis of complex peptide sequences.[7]

Drug Development

The unique conformational constraints imposed by the octahydroindole scaffold make **Fmoc-Oic-OH** a valuable tool in the design of bioactive peptide mimetics.[12] These structures can mimic or block the biological activity of natural peptides, leading to the development of novel therapeutic agents. Its applications are particularly noted in the fields of oncology and neurology.[7] For instance, it has been used in the synthesis of compounds with bradykinin B1 antagonist activity.[12]

Experimental Workflow: Fmoc-Solid Phase Peptide Synthesis (SPPS)

The following diagram illustrates a generalized workflow for the incorporation of **Fmoc-Oic-OH** into a peptide chain using manual solid-phase synthesis.



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